

Classification and Molecular Targets of METI Acaricides

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tebufenpyrad

CAS No.: 119168-77-3

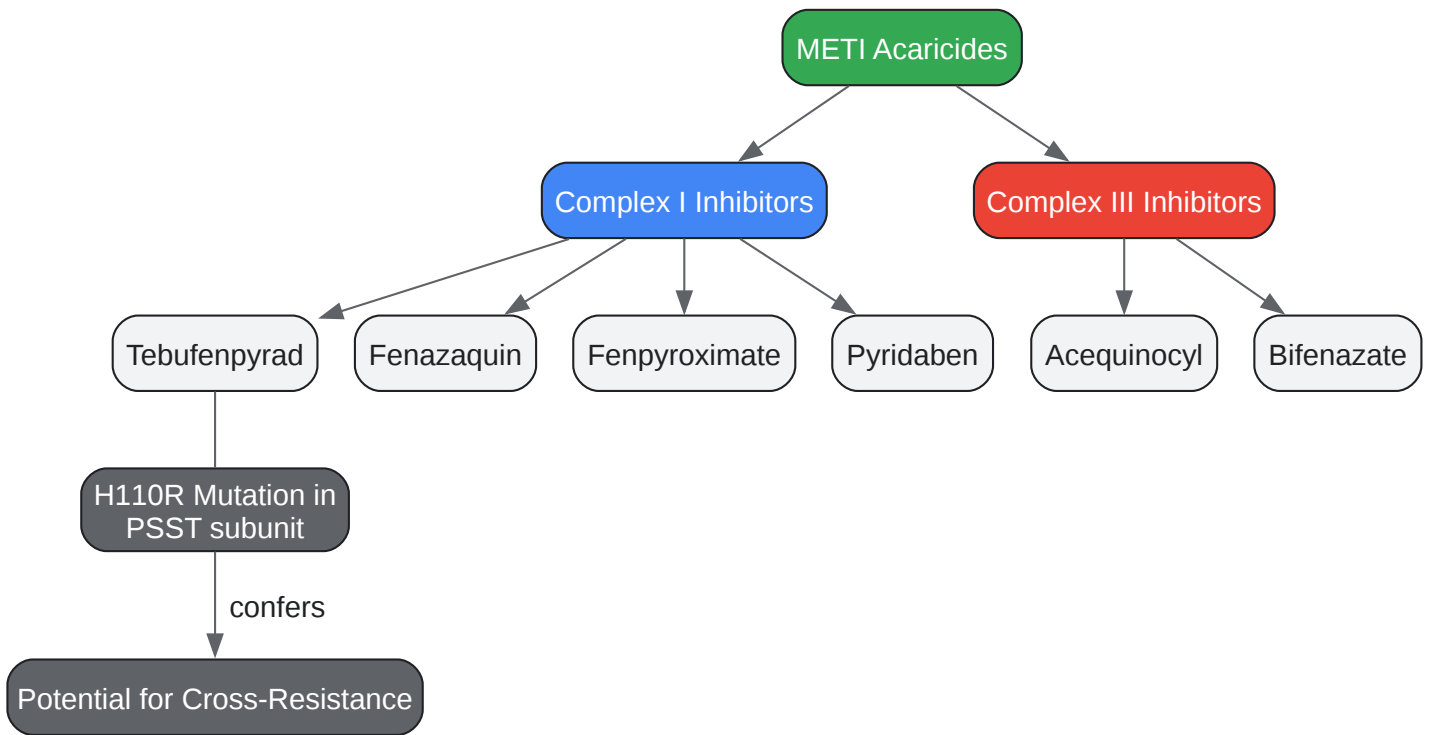
Cat. No.: S544821

[Get Quote](#)

METI (Mitochondrial Electron Transport Inhibitor) acaricides disrupt energy production in mites. They are primarily categorized by the specific complex they inhibit within the mitochondrial membrane.

| Active Ingredient | Primary Target Complex | Status/Notes |
|-------------------|--|---|
| Tebufenpyrad | Complex I (NADH dehydrogenase) [1] | Not available for greenhouse use in some regions [1]. |
| Fenazaquin | Complex I (NADH dehydrogenase) [1] | - |
| Fenpyroximate | Complex I (NADH dehydrogenase) [1] | - |
| Pyridaben | Complex I (NADH dehydrogenase) [1] | - |
| Acequinocyl | Complex III (cytochrome <i>bc</i> ₁) [1] | - |
| Bifenazate | Complex III (Qo site) [1] | Considered a pro-miticide that requires metabolic activation [1]. |

The relationship between these acaricides and their mechanisms is summarized in the diagram below:



[Click to download full resolution via product page](#)

Resistance Profiles and Cross-Resistance

A significant challenge with METI acaricides is pest resistance. Spider mites, known for high genetic variability and detoxification enzymes, develop resistance rapidly [2]. Resistance to **tebufenpyrad** and other Complex I inhibitors is documented across mite species.

- **Observed Control Failures and Resistance Ratios:** A study on European red mite populations from French apple orchards found resistance to **tebufenpyrad** and fenazaquin, with some field populations showing **resistance ratios (RR) greater than 200-fold** compared to susceptible laboratory strains [3].
- **Molecular Basis for Cross-Resistance:** An **H110R mutation** in the PSST subunit of Complex I identified in resistant *Tetranychus urticae* leads to cross-resistance to multiple METI acaricides,

including **tebufenpyrad** and pyridaben [4]. This means using one Complex I inhibitor can select for resistance to others.

Efficacy and Sublethal Effects on Non-Target Organisms

Toxicity to Non-Target Animals

Tebufenpyrad poses risks to non-target organisms, as shown in the table below:

| Organism / System | Observed Effect | Experimental Context |
|---------------------------------------|---|---|
| Porcine Trophectoderm & Uterine Cells | Induced cell cycle arrest, disrupted calcium homeostasis, increased ROS, and impaired cell migration [5]. | <i>In vitro</i> study to assess reproductive toxicity potential. Cell viability and biochemical changes were measured. |
| Freshwater Aquatic Microcosms | NOEC (No Observed Effect Concentration) for shrimp (<i>Neocaridina palmata</i>) was 0.67 µg/L (based on wet weight). Suppressed macrophytes and phytoplankton, altered bacterial communities, and led to water quality deterioration [6]. | Indoor microcosm study with a single tebufenpyrad application. Populations of shrimp, snails, plants, and plankton were monitored; water chemistry and bacterial flora were analyzed. |

Comparative Biological Half-Life

Persistence in crops is a key consideration. A study on angelica leaves found the biological half-life of **tebufenpyrad** ranged from **3.0 to 4.2 days** across different field sites [7]. This is comparable to the fungicide penthiopyrad under the same conditions, indicating moderate field persistence.

Strategic Implications for Research and Development

- **Resistance Management: Tebufenpyrad** should not be used sequentially with other Complex I inhibitors. Rotate with acaricides having different modes of action, such as Complex III inhibitors or those with entirely different targets [8] [1].
- **Environmental and Non-Target Profile:** Its high toxicity to aquatic invertebrates warrants careful environmental risk assessment. Mitigation strategies are needed to prevent runoff and drift into water bodies [6].
- **Exploring Alternatives:** Research into **botanical pesticides** and **entomopathogenic fungi** (like *Metarhizium anisopliae*) is active, offering potentially more sustainable and selective control options [2] [9].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Understanding METI Miticides [growertalks.com]
2. Botanicals Against Tetranychus urticae Koch Under ... [pmc.ncbi.nlm.nih.gov]
3. Resistance to fenazaquin and tebufenpyrad in Panonychus ... [sciencedirect.com]
4. Resistant Strains of Tetranychus truncatus (Acari ... - PMC [pmc.ncbi.nlm.nih.gov]
5. Tebufenpyrad induces cell cycle arrest and disruption of ... [pubmed.ncbi.nlm.nih.gov]
6. Effects of tebufenpyrad on freshwater systems dominated ... [sciencedirect.com]
7. Comparative Biological Half-Life of Penthiopyrad and ... [pmc.ncbi.nlm.nih.gov]
8. Rotational and selective protocols using acaricides to ... [pubmed.ncbi.nlm.nih.gov]
9. Entomopathogenic Fungi as Alternatives to Chemical ... [mdpi.com]

To cite this document: Smolecule. [Classification and Molecular Targets of METI Acaricides].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b544821#tebufenpyrad-compared-to-other-meti-acaricides>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com